

Personal protective equipment for handling Fmoc-Asp(ODmab)-OH

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Compound of Interest

Compound Name: Fmoc-Asp(ODmab)-OH

Cat. No.: B613555

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Essential Safety and Handling Guide for Fmoc-Asp(ODmab)-OH

For researchers, scientists, and drug development professionals, the safe and efficient handling of specialized reagents like **Fmoc-Asp(ODmab)-OH** is paramount to ensuring both personal safety and the integrity of experimental outcomes. This guide provides immediate, essential safety protocols, operational instructions, and disposal plans for **Fmoc-Asp(ODmab)-OH**, a key building block in solid-phase peptide synthesis (SPPS).

Chemical and Physical Properties

Fmoc-Asp(ODmab)-OH is a derivative of aspartic acid utilized in peptide synthesis.^[1] A summary of its key properties is provided below.

Property	Value
CAS Number	259066-08-2 ^[2] ^[3]
Molecular Formula	C ₃₉ H ₄₂ N ₂ O ₈ ^[2] ^[3]
Molecular Weight	666.7 g/mol
Appearance	White to off-white or beige powder
Primary Application	Fmoc solid-phase peptide synthesis

Hazard Identification and Personal Protective Equipment (PPE)

While **Fmoc-Asp(ODmab)-OH** is not classified as a hazardous substance or mixture according to available Safety Data Sheets (SDS), it is crucial to handle it with care as the toxicological properties may not have been fully investigated. Adherence to standard laboratory safety protocols is essential to minimize exposure.

The following table summarizes the recommended Personal Protective Equipment (PPE) for handling **Fmoc-Asp(ODmab)-OH**.

PPE Category	Item	Specification
Eye Protection	Safety Glasses or Goggles	Safety glasses should have side shields. Goggles are required when there is a risk of splashing.
Hand Protection	Disposable Gloves	Chemical-resistant nitrile gloves are recommended. Always inspect gloves for tears or holes before use.
Body Protection	Laboratory Coat	A standard lab coat should be worn to protect clothing and skin.
Respiratory Protection	Dust Mask/Respirator	A NIOSH-approved N95 (US) or P1 (EN 143) dust mask is recommended when handling the powder outside of a well-ventilated area or fume hood to avoid inhalation of dust particles.

Operational Handling and Storage

Proper handling and storage are critical for maintaining the stability and reactivity of **Fmoc-Asp(ODmab)-OH**.

Storage: The stability of **Fmoc-Asp(ODmab)-OH** is directly influenced by storage conditions.

Form	Recommended Storage Temperature	Shelf Life
Solid Powder	2-8°C	Refer to the manufacturer's expiry date.
Stock Solution	-20°C	Up to 1 month
-80°C	Up to 6 months	

Key Recommendations for Handling:

- Ventilation: Handle the solid powder in a well-ventilated area or a chemical fume hood to minimize dust generation and inhalation.
- Weighing: When weighing the compound, do so in an area with good ventilation.
- Solution Preparation: When dissolving in solvents such as Dimethylformamide (DMF) or N-Methyl-2-pyrrolidone (NMP), perform this task within a fume hood.
- General Hygiene: Avoid eating, drinking, or smoking in the laboratory. Wash hands thoroughly after handling the compound.

Experimental Protocol: Preparation of a Stock Solution

- Equilibration: Before opening, allow the container of **Fmoc-Asp(ODmab)-OH** to warm to room temperature to prevent moisture condensation.
- Weighing: In a well-ventilated area or fume hood, carefully weigh the desired amount of the powdered compound.

- **Dissolution:** Add the appropriate solvent (e.g., DMF, NMP) to the desired concentration. If necessary, the tube can be heated to 37°C and sonicated in an ultrasonic bath to aid dissolution.
- **Storage:** Store the stock solution in appropriately sealed containers at -20°C for up to one month or -80°C for up to six months. To avoid degradation from repeated freeze-thaw cycles, it is recommended to store the solution in aliquots.

Disposal Plan

Dispose of unused material, contaminated items, and chemical waste in accordance with local, state, and federal regulations. Prevent the chemical from entering drains.

Waste Segregation:

- **Solid Chemical Waste:** This container is for unused or expired **Fmoc-Asp(ODmab)-OH**, contaminated weighing paper, and used resin.
- **Liquid Chemical Waste:** This container is for solvents used to dissolve the compound and for rinsing contaminated glassware.
- **Contaminated Sharps:** Any needles or other sharps used for reagent transfer must be disposed of in a designated sharps container.
- **Contaminated PPE:** Used gloves and other contaminated disposable PPE should be placed in a designated hazardous waste container.

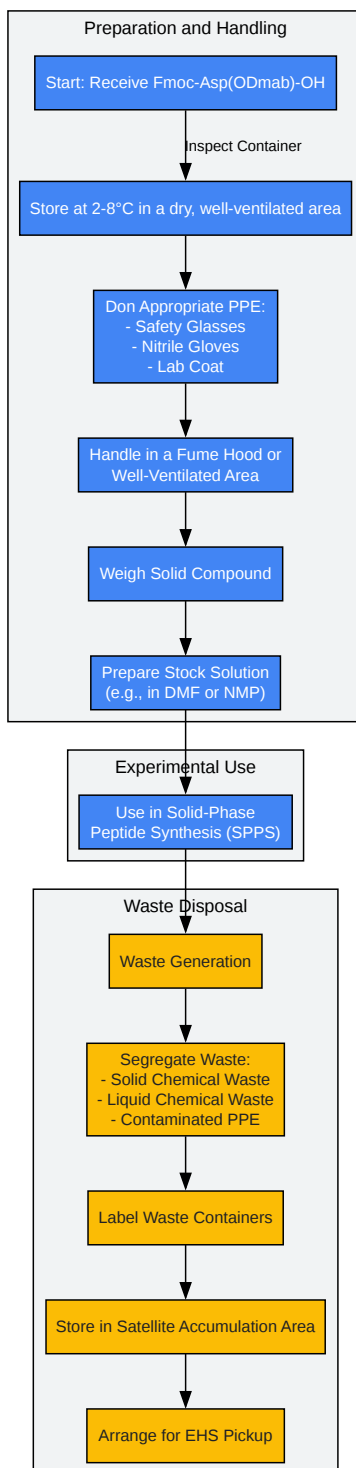
Disposal Procedure:

- **Waste Collection:** Carefully transfer all waste into the appropriately labeled containers.
- **Container Sealing:** Ensure all waste containers are securely sealed and clearly labeled with the chemical contents and hazard information.
- **Storage:** Store sealed waste containers in a designated satellite accumulation area until collection by your institution's Environmental Health and Safety (EHS) department.

Workflow and Safety Diagram

The following diagram illustrates the logical workflow for the safe handling and disposal of **Fmoc-Asp(ODmab)-OH**.

Safe Handling and Disposal Workflow for Fmoc-Asp(ODmab)-OH

[Click to download full resolution via product page](#)Caption: Workflow for handling and disposal of **Fmoc-Asp(ODmab)-OH**.

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References

- 1. glpbio.com [glpbio.com]
- 2. benchchem.com [benchchem.com]
- 3. peptide.com [peptide.com]
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